

comparative study of CF₄ adsorption on different nanoporous materials

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Compound of Interest

Compound Name: Carbon tetrafluoride

CAS No.: 75-73-0

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A Comparative Study of **Carbon Tetrafluoride** (CF₄) Adsorption on Different Nanoporous Materials

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the performance of various nanoporous materials for the adsorption of **carbon tetrafluoride** (CF₄), a potent greenhouse gas. The information is compiled from recent scientific literature and aims to assist researchers in selecting suitable materials for CF₄ capture and separation applications.

Performance Comparison of Nanoporous Materials for CF₄ Adsorption

The efficiency of a nanoporous material for gas adsorption is primarily evaluated based on its uptake capacity, selectivity towards the target gas, and the strength of interaction, often quantified by the isosteric heat of adsorption. Below is a compilation of quantitative data for different classes of nanoporous materials: Metal-Organic Frameworks (MOFs), zeolites, and carbon-based materials.

Table 1: CF₄ Adsorption Capacities and Selectivity

Material Class	Adsorbent	CF4 Uptake (mmol/g)	Pressure (bar)	Temperature (K)	CF4/N2 Selectivity	Reference
MOFs	SIFSIX-2-Cu	1.49	1	303.15	-	[1]
13.34	20	303.15	-	[1]		
CuIn(3-amin)4	1.99	1	298	29.4	[2]	
Zeolites	Zeolite 13X	~1.1 (estimated from isotherm)	1	303	-	[2]
Carbon-Based	PNN (3D Carbon Nanotube Network)	4.89	1	303.15	-	[1]
9.48	20	303.15	-	[1]		
PILS (Pillared Graphene)	3.33	1	303.15	-	[1]	
12.12	20	303.15	-	[1]		
Activated Carbon (PET-derived)	2.43	1	298	Good	[2]	
aCarbon-Bhatia-id001	5.34	10	298	Recommended for medium to low pressures	[2]	

HCP-Colina-id0016	5.65	10	298	Recommended for high pressures	[2]
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Note: Direct comparison should be made with caution due to varying experimental and simulation conditions.

Table 2: Isostatic Heats of Adsorption (Qst) for CF₄

Material Class	Adsorbent	Qst (kJ/mol)	Comments	Reference
MOFs	SIFSIX-2-Cu	15.8	Lowest among the compared materials in the study	[1]
Carbon-Based	PNN (3D Carbon Nanotube Network)	24.0	Highest among the compared materials in the study	[1]
PILS (Pillared Graphene)	22.6	-		[1]

Logical Workflow for Comparative Adsorption Studies

The following diagram illustrates a typical workflow for a comparative study of gas adsorption on nanoporous materials, from material selection to performance evaluation.

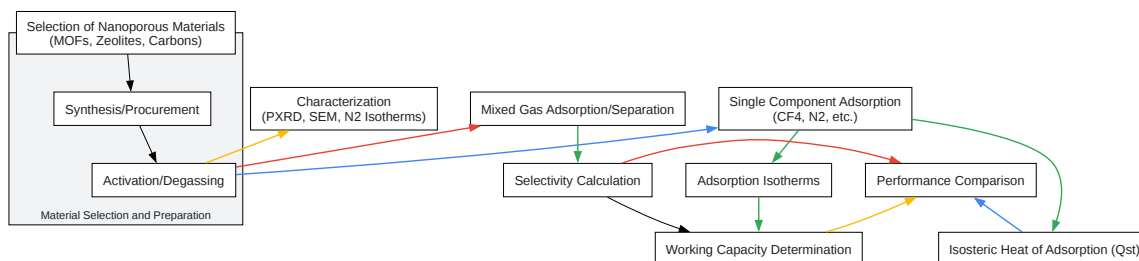


Figure 1. Workflow for Comparative CF4 Adsorption Studies

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References

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